

Essential Guide to Handling 1-Aminoanthracene in the Laboratory

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Compound of Interest

Compound Name: 1-Aminoanthracene

Cat. No.: B165094

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This document provides critical safety and logistical information for the handling, storage, and disposal of **1-Aminoanthracene**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Safety Summary

1-Aminoanthracene is classified as a hazardous substance that poses several risks upon exposure.^[1] It is known to cause skin and serious eye irritation, and may lead to respiratory irritation.^{[2][3]} There is limited evidence of a carcinogenic effect.^[1] The substance is a combustible solid and can cause photosensitivity, potentially leading to light-induced allergic reactions.^{[1][2][3]} The primary target organ for toxicity is the respiratory system.^[2]

Physical and Chemical Properties

A summary of key quantitative data for **1-Aminoanthracene** is provided below for easy reference.

Property	Value	Source(s)
CAS Number	610-49-1	[2] [4]
Molecular Formula	C ₁₄ H ₁₁ N	[2] [4]
Molecular Weight	193.24 g/mol	[2] [3] [4]
Appearance	Yellow-green to dark brown powder	[1] [3] [4]
Melting Point	114-118 °C (237-244 °F)	[1] [2]
Solubility in Water	Immiscible	[1]
Storage Class	11 (Combustible Solids)	[2]

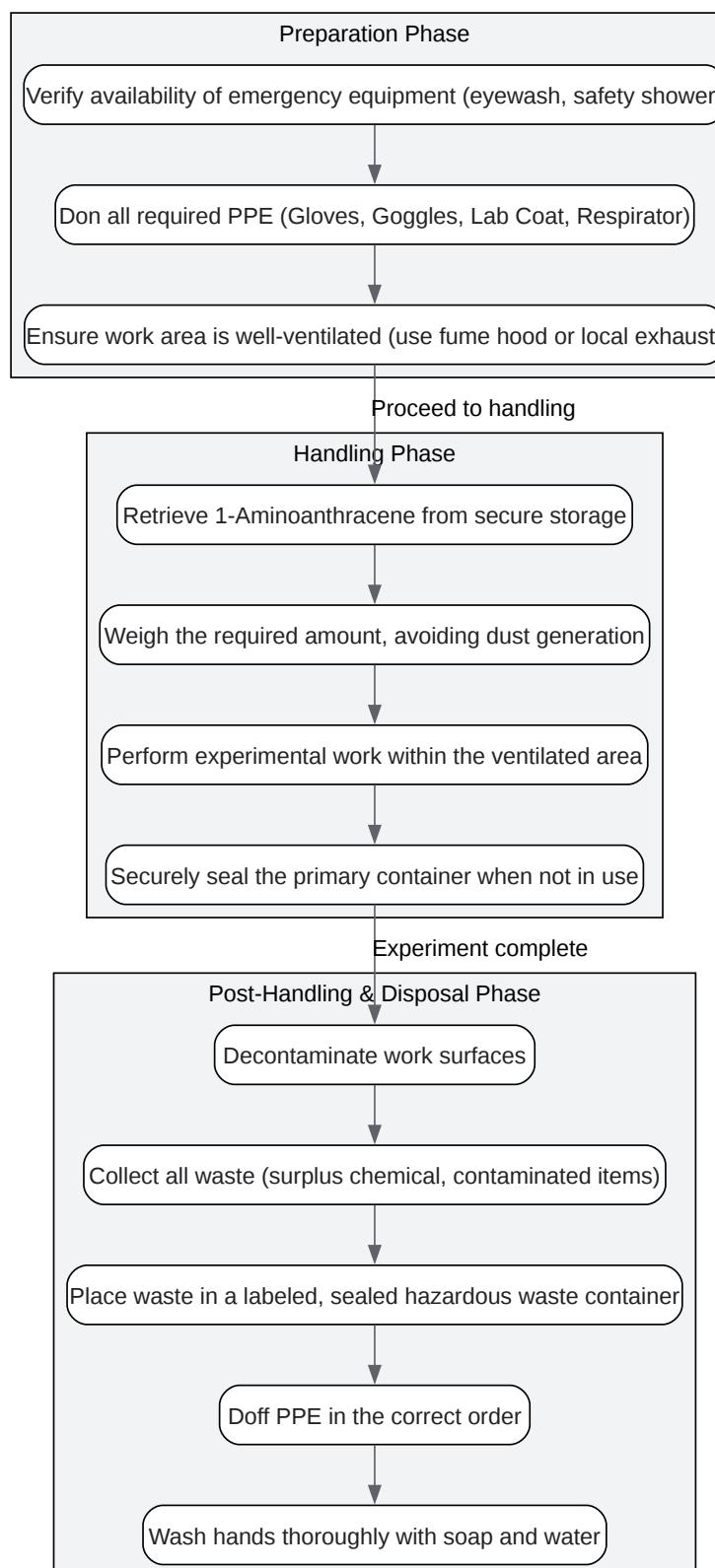
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-Aminoanthracene**. The following equipment must be used to minimize exposure risk.

Body Part	Required PPE	Specifications and Remarks
Respiratory	Dust mask / Respirator	An N95 (US) dust mask or equivalent is the minimum requirement. ^[2] A full respiratory protection program that meets OSHA standards should be implemented when necessary. ^{[1][5]}
Eyes/Face	Safety glasses or goggles	Safety glasses must have side shields. ^[1] Chemical safety goggles are recommended. ^[1] Contact lenses should not be worn as they can absorb and concentrate irritants. ^[1]
Hands	Chemical-resistant gloves	Nitrile rubber, polychloroprene, butyl rubber, or PVC gloves are suitable for handling the dry solid. ^[1] Glove suitability depends on the frequency and duration of contact; replace gloves immediately if contaminated. ^[1]
Body	Protective clothing	A lab coat or overalls should be worn. ^[1] A PVC apron is also recommended for additional protection. ^[1] Work clothes should be laundered separately from personal clothing. ^[1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-Aminoanthracene** is crucial for safety. The following workflow outlines the standard operating procedure.

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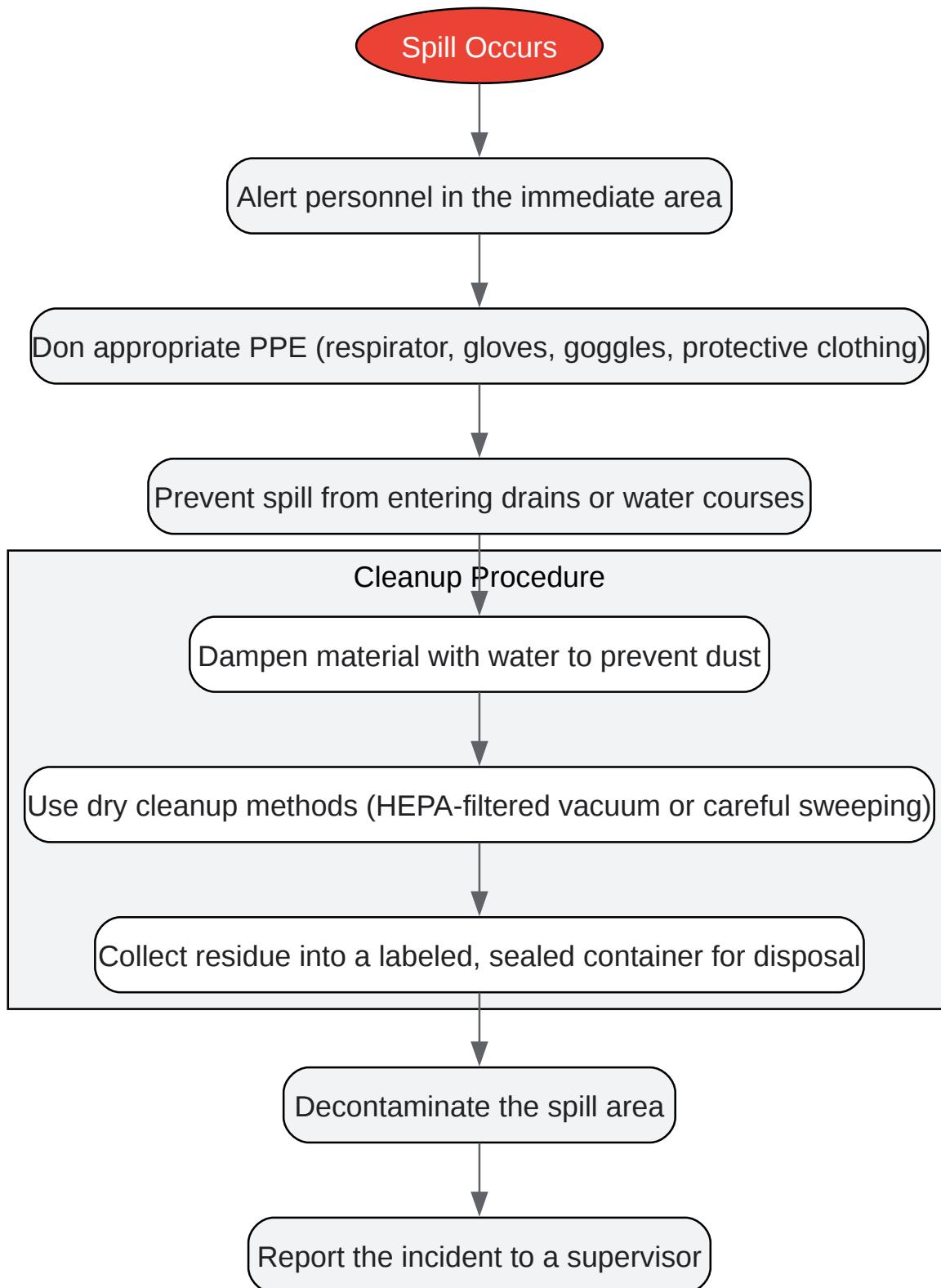
Caption: Standard Operating Procedure for **1-Aminoanthracene**.

Emergency and Disposal Plans

Immediate and correct response to emergencies is critical. All personnel must be familiar with the following procedures.

- Eye Contact: Immediately flush eyes with copious amounts of running water for at least 15 minutes, ensuring to lift the upper and lower eyelids.[\[1\]](#)[\[6\]](#) Seek prompt medical attention.
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water.[\[1\]](#) If skin irritation develops or persists, seek medical attention.
- Inhalation: Move the individual to fresh air at once.[\[7\]](#) If breathing is difficult or discomfort occurs, seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting.[\[5\]](#) Have the person rinse their mouth and drink 2-4 cupfuls of water.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)

The following diagram outlines the necessary steps for managing a spill of **1-Aminoanthracene**.



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Caption: Emergency Workflow for a **1-Aminoanthracene** Spill.

All waste containing **1-Aminoanthracene**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.

- Collection: Collect waste materials in a suitable, clearly labeled, and securely sealed container.[\[1\]](#)
- Storage: Store waste containers in a designated, secure area away from incompatible materials.[\[1\]](#)
- Disposal: All disposal must be conducted through a licensed waste disposal company and in strict accordance with all local, state, and federal regulations.[\[7\]\[8\]](#) Do not dispose of **1-Aminoanthracene** in standard laboratory trash or down the drain.[\[1\]](#)

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